

# Essential Safety and Handling Protocol for Usp8-IN-3

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## Compound of Interest

Compound Name: Usp8-IN-3

Cat. No.: B12399895

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This guide provides immediate safety, handling, and disposal information for **Usp8-IN-3**, a deubiquitinase USP8 inhibitor. Given the nature of this bioactive compound, a cautious approach to handling is recommended to ensure personnel safety and experimental integrity.

## Chemical and Physical Properties

A summary of the key quantitative data for **Usp8-IN-3** is presented below for quick reference.

Property	Value
CAS Number	2477651-10-6
Molecular Formula	C18H18F3N5O2S
Molecular Weight	425.4 g/mol
Purity	≥98%
Form	Solid
Storage Temperature	-20°C
Stability	≥4 years at -20°C
Solubility	Sparingly soluble (1-10 mg/ml) in DMSO
Slightly soluble (0.1-1 mg/ml) in acetonitrile	

## Hazard Assessment and Personal Protective Equipment (PPE)

While a Safety Data Sheet (SDS) for **Usp8-IN-3** from one supplier suggests the substance is not classified as hazardous according to the Globally Harmonized System (GHS), it is crucial to treat all research chemicals with a high degree of caution[1]. Product information advises that the material should be considered hazardous until further information is available[2]. Therefore, the following personal protective equipment is essential to prevent ingestion, inhalation, and contact with eyes or skin.

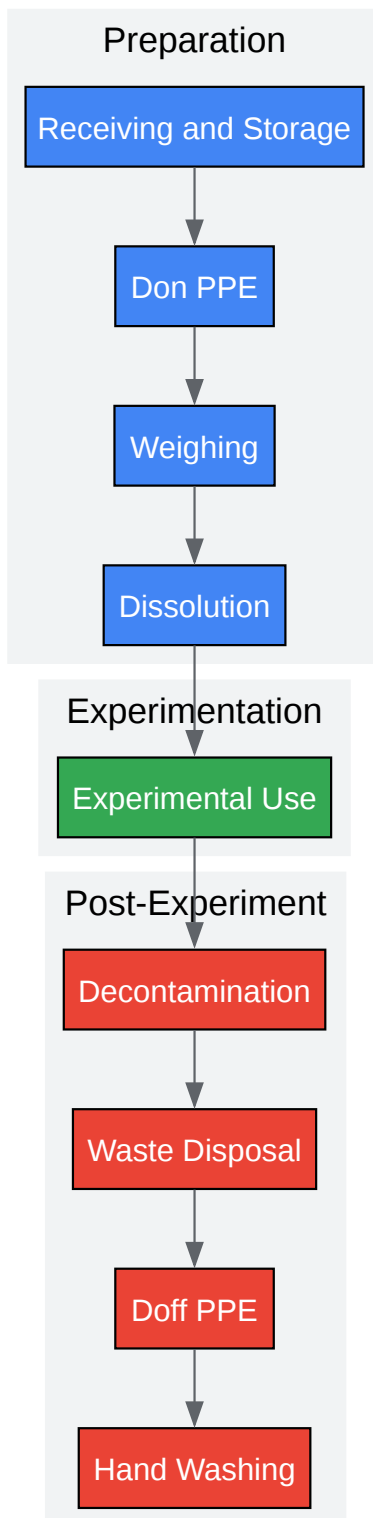
Recommended Personal Protective Equipment (PPE):

- **Gloves:** Chemical-resistant gloves (e.g., nitrile) are required.
- **Eye Protection:** Safety glasses with side shields or goggles.
- **Lab Coat:** A standard laboratory coat should be worn to protect skin and clothing.
- **Respiratory Protection:** If handling the solid form outside of a ventilated enclosure where dust may be generated, a NIOSH-approved respirator is recommended.

## Experimental Workflow and Handling Procedures

The following diagram outlines the standard operational workflow for handling **Usp8-IN-3**, from receiving to disposal. Adherence to these steps is critical for maintaining a safe laboratory environment.

## Usp8-IN-3 Handling Workflow

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## References

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- 2. [cdn.caymanchem.com](https://cdn.caymanchem.com) [[cdn.caymanchem.com](https://cdn.caymanchem.com)]
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